

# 2-Chloro-4-fluorophenylacetonitrile material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Chloro-4-fluorophenylacetonitrile

Cat. No.: B1362056

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An In-depth Technical Guide to the Material Safety of **2-Chloro-4-fluorophenylacetonitrile**

This document provides a comprehensive overview of the material safety data for **2-Chloro-4-fluorophenylacetonitrile**, tailored for researchers, scientists, and professionals in drug development. It consolidates critical safety information, physical and chemical properties, and handling protocols to ensure safe laboratory practices.

## Chemical Identification

**2-Chloro-4-fluorophenylacetonitrile** is an organic compound used as an intermediate in various organic synthesis processes, including the development of pharmaceuticals and pesticides.<sup>[1]</sup> Accurate identification is crucial for safety and regulatory compliance.

Identifier	Value
CAS Number	75279-56-0[2][3][4][5]
Molecular Formula	C8H5ClFN[2][4][5][6]
Molecular Weight	169.58 g/mol [2][4][6]
IUPAC Name	2-(2-chloro-4-fluorophenyl)acetonitrile[4][5]
Synonyms	2-chloro-4-fluorobenzyl cyanide, (2-Chloro-4-fluorophenyl)acetonitrile[2][4]
InChI Key	GSMCLMKFBYLWRP-UHFFFAOYSA-N[4][5]
UN Number	3276[2], 3439[4]

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling, storage, and use in experimental settings.

Property	Value
Appearance	White to cream or yellow-like crystals/powder[2][5]
Melting Point	67-69 °C[2][4]
Boiling Point	253.2 ± 25.0 °C (Predicted)[2]
Flash Point	112.3 °C[2] / 108 °C[7]
Density	1.3099 (estimate)[2]
Vapor Pressure	0.0112 mmHg at 25°C[2]
Solubility	Insoluble in water[7], soluble in organic solvents like ethanol and acetone.[1]
Refractive Index	1.528[2]

## Hazard Identification and Classification

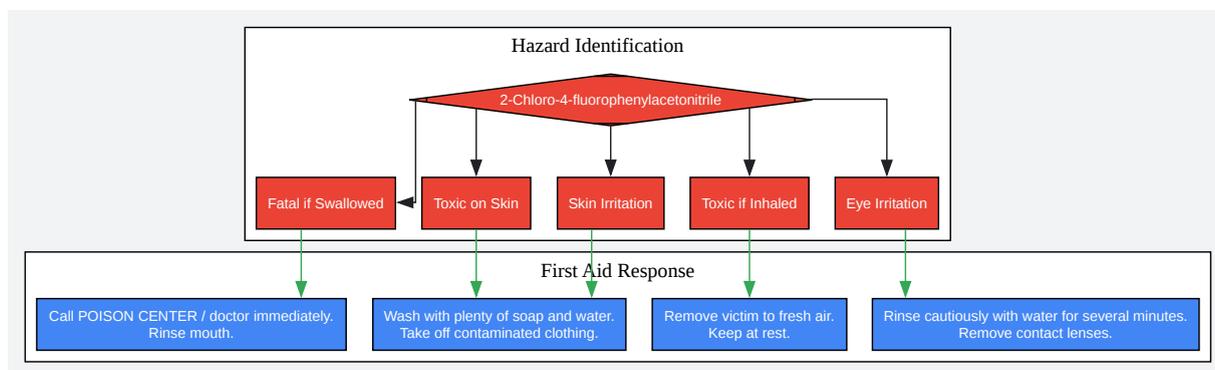
This chemical is classified as hazardous and toxic.<sup>[2][3]</sup> Exposure can lead to serious health effects. The following table summarizes its hazard classifications.

Hazard Class	Category
Acute Oral Toxicity	Category 4 <sup>[7]</sup>
Acute Dermal Toxicity	Category 4 <sup>[7]</sup>
Acute Inhalation Toxicity	Category 4 <sup>[7]</sup>
Skin Corrosion/Irritation	Category 2 <sup>[7]</sup>
Serious Eye Damage/Eye Irritation	Category 2 <sup>[7]</sup>
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system) <sup>[7][8]</sup>

Hazard Statements:

- H300: Fatal if swallowed.<sup>[3]</sup>
- H311: Toxic in contact with skin.<sup>[3]</sup>
- H331: Toxic if inhaled.<sup>[3]</sup>
- H315: Causes skin irritation.<sup>[3][7]</sup>
- H319: Causes serious eye irritation.<sup>[3][7]</sup>
- R20/21/22: Harmful by inhalation, in contact with skin and if swallowed.<sup>[1][2]</sup>
- R36/37/38: Irritating to eyes, respiratory system and skin.<sup>[1][2]</sup>

The diagram below illustrates the general hazard identification and initial response workflow.



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Hazard Identification and First Aid Response Workflow.

## Experimental and Safety Protocols

While specific toxicological experimental protocols are not detailed in the provided documentation, established procedures for handling, first aid, and accidental release are critical for laboratory safety.

### First-Aid Measures Protocol

- General Advice: If you feel unwell, seek medical advice and show the safety data sheet to the doctor in attendance.
- Ingestion: If swallowed, call a poison control center or doctor immediately.[7][8] Rinse mouth with water.[8]
- Inhalation: If inhaled, move the person into fresh air.[7][8] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- Skin Contact: In case of skin contact, wash off immediately with plenty of soap and water for at least 15 minutes.[7][8] Remove contaminated clothing and shoes.[7]
- Eye Contact: In case of eye contact, rinse cautiously and thoroughly with plenty of water for at least 15 minutes and consult a physician.[7][8] Remove contact lenses if present and easy to do.[8]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[7]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition.[7] These can include carbon monoxide, carbon dioxide, nitrogen oxides (NO<sub>x</sub>), and gaseous hydrogen fluoride (HF).[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

## Accidental Release Measures Protocol

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing vapors, mist, or gas and prevent contact with skin and eyes.[9][10] Use personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[11]
- Containment and Cleanup:
  - Soak up with inert absorbent material such as sand, silica gel, or universal binder.[7][9]
  - Collect the material into suitable, closed containers for disposal.[7][9]
  - After cleanup, wash the area and decontaminate all protective equipment.[10]

## Handling and Storage

Proper handling and storage are essential to minimize exposure risk.

### Handling

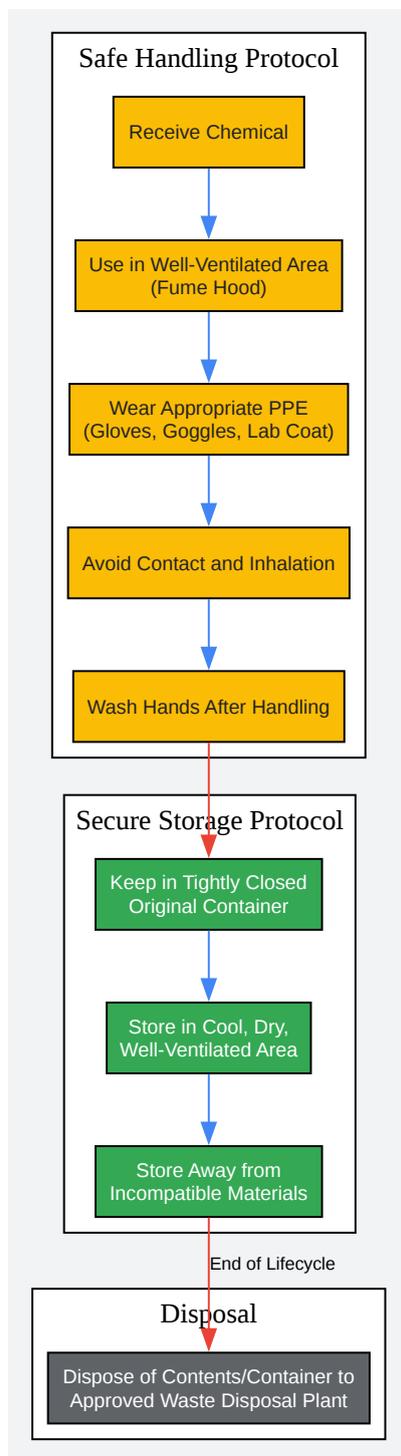
- Use only in a well-ventilated area or under a chemical fume hood.[9]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1][7]

- Avoid contact with skin, eyes, and clothing.<sup>[7][8]</sup> Do not breathe dust or vapors.<sup>[7][8]</sup>
- Wash hands thoroughly after handling.<sup>[7]</sup> Do not eat, drink, or smoke in the work area.<sup>[7][9]</sup>

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[7][8][9]</sup>
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.  
<sup>[7][8]</sup>
- Store in the original container and check regularly for leaks.<sup>[9]</sup>

The following diagram outlines the recommended workflow for safe handling and storage.



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Recommended Workflow for Chemical Handling and Storage.

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are necessary to protect laboratory personnel.

- Engineering Controls: Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be close to the workstation.[7][8]
- Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7][8]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[7]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7][8]

## Transport Information

- UN Number: 3276 or 3439[2][4][9]
- Proper Shipping Name: NITRILES, LIQUID, TOXIC, N.O.S. or TOXIC SOLID, ORGANIC, N.O.S.[9]
- Hazard Class: 6.1[2][9]
- Packing Group: III[2][9]

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- To cite this document: BenchChem. [2-Chloro-4-fluorophenylacetonitrile material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362056#2-chloro-4-fluorophenylacetonitrile-material-safety-data-sheet-msds]

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